

An In-depth Technical Guide to Key Pharmaceutical Intermediates

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Compound of Interest

Compound Name: 3-Bromo-5-(1-methyl-pyrrolidin-2-yl)-pyridine

Cat. No.: B1588854

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A comprehensive analysis of the chemical properties, structure, and synthesis of pivotal compounds in medicinal chemistry.

Foreword: Navigating Chemical Identities in Drug Discovery

In the landscape of pharmaceutical research and development, the precise identification of chemical entities is paramount. A Chemical Abstracts Service (CAS) number serves as a unique and unambiguous identifier for a specific substance. This guide addresses the chemical properties and structure related to the query for CAS number 71719-09-0. Initial investigation reveals this CAS number corresponds to 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine.

However, our comprehensive analysis also surfaced a closely related query of significant interest to the drug development community: 7-methoxy-6-(3-morpholin-4-ylpropoxy)-3,4-dihydroquinazolin-4-one (CAS No: 199327-61-2), a key intermediate in the synthesis of the targeted cancer therapeutic, Gefitinib.^{[1][2][3]}

Given the potential for ambiguity and the relevance of both compounds to our intended audience of researchers, scientists, and drug development professionals, this guide will provide a detailed examination of both chemical entities. This dual focus ensures clarity and delivers a more robust and valuable technical resource.

Part 1: 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine (CAS: 71719-09-0)

Introduction and Identification

3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine is a heterocyclic compound containing a pyridine ring substituted with a bromine atom and a methylpyrrolidinyl group.^{[4][5]} Its structure makes it a valuable building block in synthetic organic chemistry, particularly for the introduction of the 5-bromopyridinyl-3-yl moiety in the design of novel molecules with potential biological activity.

Chemical Structure and Properties

The structural and chemical properties of 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine are summarized below.

Table 1: Chemical Properties of 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine

Property	Value	Source
CAS Number	71719-09-0	[4][5][6]
Molecular Formula	C10H13BrN2	[4][6]
Molecular Weight	241.13 g/mol	[4][6]
IUPAC Name	3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine	[4]
Synonyms	5-Bromo-3-(1-methyl-2-pyrrolidinyl)pyridine	[4]

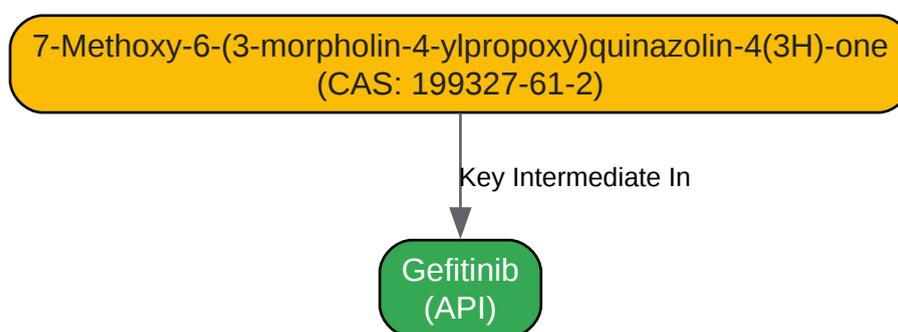
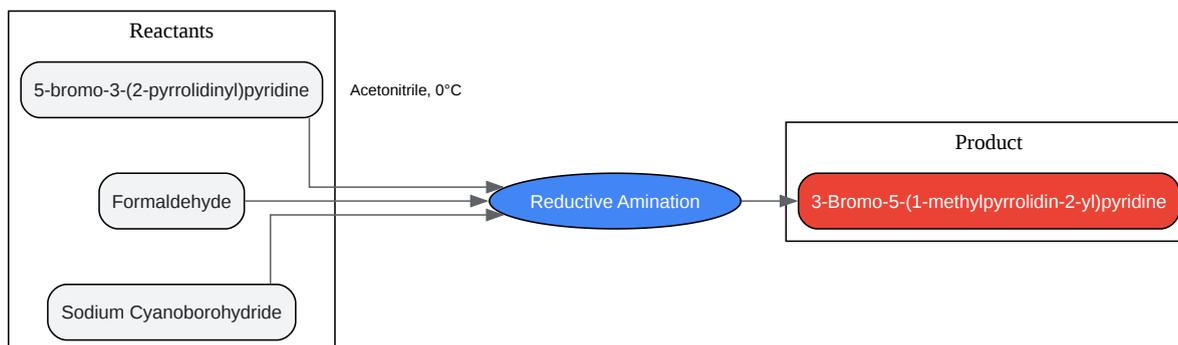
Synthesis Pathway

A common synthetic route to 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine involves the N-methylation of 5-bromo-3-(2-pyrrolidinyl)pyridine.^[4] This transformation can be achieved through reductive amination.

Experimental Protocol: Synthesis of 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine^[4]

- Dissolution: Dissolve 5-bromo-3-(2-pyrrolidiny)pyridine (18.14 g, 80.6 mmol) in acetonitrile (250 mL) in a suitable reaction vessel.
- Cooling: Cool the solution to 0°C using an ice bath.
- Formaldehyde Addition: Add an aqueous solution of formaldehyde (60.4 mL, 37% by weight, 806 mmol) to the cooled solution and stir the mixture for 20 minutes.
- Reductant Addition: Add solid sodium cyanoborohydride (7.60 g, 120 mmol) in several portions over 30 minutes.
- Reaction: Stir the reaction mixture at 0°C for an additional 90 minutes.
- Acidification: Add acetic acid (3.0 mL) to the reaction mixture.
- Warming and Stirring: Allow the reaction to warm to room temperature and stir for 15 hours.
- Work-up and Purification: (Note: The provided source does not detail the work-up and purification steps, which would typically involve extraction and chromatography to isolate the final product.)

Diagram 1: Synthesis of 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine



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Caption: Role of the title compound as a key intermediate in the synthesis of Gefitinib.

Safety and Regulatory Information

It is important to note that 7-methoxy-6-(3-morpholin-4-ylpropoxy)-3H-quinazolin-4-one is listed by the European Union as a Category 1B reproductive toxicant in Annex VI to Regulation (EC) 1272/2008. [7] Appropriate safety precautions should be taken when handling this compound.

Conclusion

This technical guide has provided a detailed examination of two distinct chemical entities relevant to the field of drug discovery and development. We have clarified the identity of CAS number 71719-09-0 as 3-Bromo-5-(1-methylpyrrolidin-2-yl)pyridine and provided its key chemical properties and a synthetic protocol. Furthermore, we have presented an in-depth

analysis of 7-methoxy-6-(3-morpholin-4-ylpropoxy)quinazolin-4(3H)-one (CAS: 199327-61-2), a critical intermediate in the synthesis of the anticancer drug Gefitinib. By addressing both compounds, this guide aims to provide a comprehensive and valuable resource for researchers, scientists, and drug development professionals, underscoring the importance of precise chemical identification in advancing pharmaceutical science.

References

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